

# MC1568: A Technical Guide for Researchers

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## Compound of Interest

|                |              |
|----------------|--------------|
| Compound Name: | MC1568       |
| CAS No.:       | 1239610-44-6 |
| Cat. No.:      | B1139465     |

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **MC1568**, a selective inhibitor of class IIa histone deacetylases (HDACs). This document details its chemical properties, mechanism of action, key signaling pathway interactions, and established experimental protocols.

## Chemical and Physical Properties

**MC1568** is a synthetic (aryloxopropenyl)pyrrolyl hydroxyamide that demonstrates selective inhibitory activity against class IIa HDACs.[1][2][3] Its fundamental properties are summarized below.

| Property          | Value  | Reference |
|-------------------|--|-----------|
| CAS Number        | 852475-26-4  | [1][2][3] |
| Molecular Weight  | 314.31 g/mol   | [2][4][5] |
| Molecular Formula | C <sub>17</sub> H <sub>15</sub> FN <sub>2</sub> O <sub>3</sub> | [1][2][4] |
| Purity            | ≥96% (HPLC)  | [4][5]    |
| Solubility        | Soluble in DMSO (>10 mM),<br>insoluble in water and ethanol.   | [1][5]    |
| Storage           | Store at +4°C for short term or<br>-20°C for long term.        | [5][6]    |

## Mechanism of Action and Biological Activity

**MC1568** is a potent and specific inhibitor of class IIa histone deacetylases, which include HDAC4, HDAC5, HDAC7, and HDAC9.[2][3] It exhibits tissue-selective inhibition, notably affecting HDAC4 and HDAC5 in skeletal muscle and the heart without significantly impacting class I HDACs (HDAC1, 2, 3) or HDAC3 activity.[3][4][5]

The primary mechanism of **MC1568** involves the modulation of transcription factor activity, particularly the myocyte enhancer factor 2D (MEF2D).[1][4] **MC1568** has been shown to arrest myogenesis by:

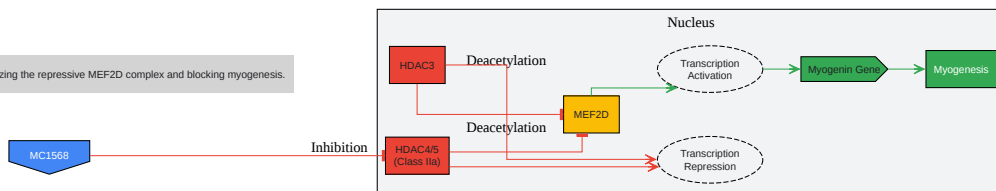
- Decreasing the expression of MEF2D.[1][3]
- Stabilizing the repressive MEF2D-HDAC3/4 complex.[1][3][4]
- Inhibiting the acetylation of MEF2D that is induced during differentiation.[1][3]

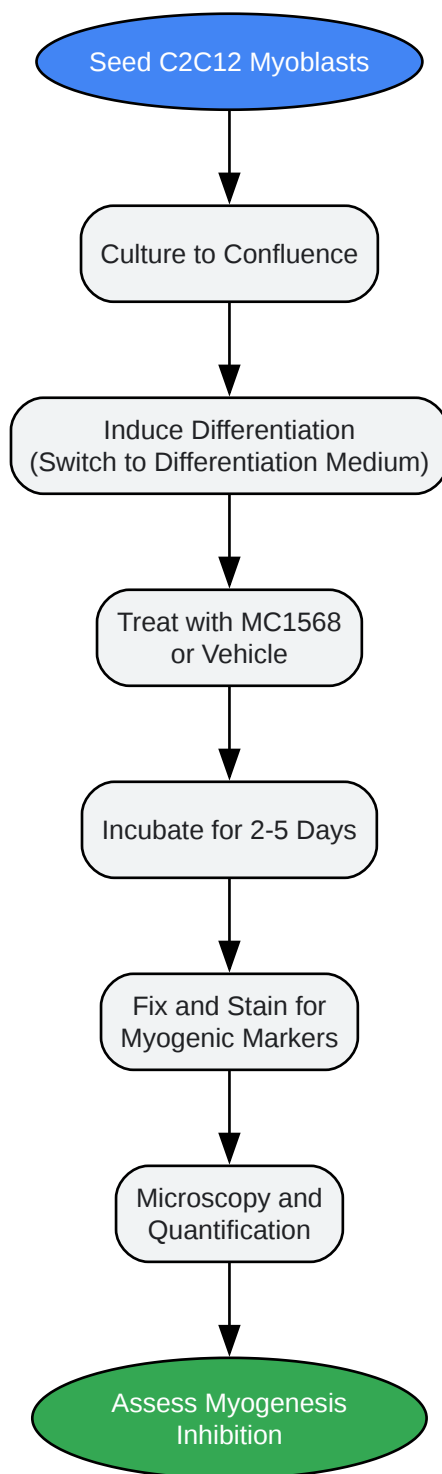
Furthermore, **MC1568** interferes with retinoic acid receptor (RAR) and peroxisome proliferator-activated receptor-gamma (PPAR $\gamma$ )-mediated differentiation pathways, thereby attenuating adipogenesis.[1][2]

## Signaling Pathways

The inhibitory effects of **MC1568** are primarily mediated through its influence on key cellular signaling pathways.

MC1568 inhibits Class IIa HDACs, stabilizing the repressive MEF2D complex and blocking myogenesis.





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